

2-hexene-1,6-dinitrile basic information

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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Basic Information and Identifiers

The table below summarizes the key identifiers and names for 3-Hexenedinitrile.

Property Type	Value
CAS Registry Number	1119-85-3 [1]
Molecular Formula	C ₆ H ₆ N ₂ [1]
IUPAC Name	3-Hexenedinitrile [1]
Other Names	1,4-Dicyano-2-butene; Dihydromucononitrile; trans-3-hexenedinitrile [1]

Chemical & Physical Properties

The following table consolidates quantitative physical and chemical property data.

Property	Value	Unit	Source / Comment
Density	0.983	g/cm ³	[1]

Property	Value	Unit	Source / Comment
Boiling Point	120	°C at 0.7 mmHg	[1]
Melting Point	74-79	°C	[1]
Flash Point	146.2	°C	[1]
Index of Refraction	1.462		[1]
Vapor Pressure	0.00217	mmHg at 25°C	[1]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	49.40	kJ/mol at 400.50 K	Calculated Property [2]

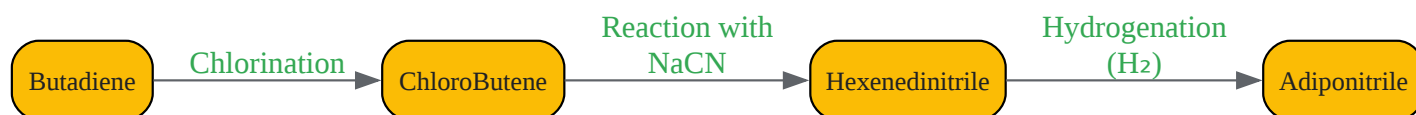
Synthetic Methodology and Industrial Context

While a direct experimental protocol for the small-scale synthesis of 3-hexenedinitrile was not found in the search results, its production is a key step in a major industrial pathway for synthesizing adiponitrile, a precursor to nylon 66 [3].

The modern industrial synthesis involves the **nickel-catalyzed hydrocyanation of butadiene** [3]. An earlier, multi-stage industrial method illustrates the specific step that produces 3-hexenedinitrile [3]:

- **Chlorination of Butadiene:** Butadiene is first chlorinated to form 1,4-dichloro-2-butene.
- **Cyanation:** 1,4-dichloro-2-butene then reacts with sodium cyanide (NaCN) to yield 3-hexenedinitrile.
- **Hydrogenation:** The unsaturated 3-hexenedinitrile is finally hydrogenated to produce the saturated dinitrile, adiponitrile ($\text{NC}(\text{CH}_2)_4\text{CN}$) [3].

This workflow can be visualized as follows:



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Safety and Toxicology

For handling in a research or industrial setting, please note the following safety information:

Aspect	Information
GHS Hazard Statements	H302, H312, H315, H319, H332, H335 (Harmful if swallowed, in contact with skin, or if inhaled; Causes skin and eye irritation; May cause respiratory irritation) [1].
Recommended Personal Protective Equipment (PPE)	Dust mask type N95 (US); Eyeshields; Gloves [1].
Acute Toxicity Data (LD ₅₀)	56 mg/kg (Intravenous, mouse) [1].

Further Research Directions

The search results indicate that **3-hexenedinitrile** is primarily an industrial intermediate on the pathway to nylon polymers [3]. This may explain the limited direct pharmacological or biochemical data available.

To proceed with your research, you could:

- **Explore Analogues:** Investigate the biological or chemical properties of the saturated form, **adiponitrile**, for which more extensive data exists [3].
- **Consult Specialized Databases:** Use commercial chemical vendor catalogs (e.g., Sigma-Aldrich) and dedicated toxicity databases which may contain more detailed experimental data and protocols.

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References

1. 3-Hexenedinitrile | CAS#:1119-85-3 | Chemsrsc [chemsrc.com]

2. Chemical Properties of 3-Hexenedinitrile (CAS 1119-85-3) [chemeo.com]

3. Adiponitrile [en.wikipedia.org]

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